

Application Notes and Protocols: Preparation of Bay-41-8543 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bay-41-8543

Cat. No.: B1667815

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive guide for the preparation, storage, and handling of stock solutions of **Bay-41-8543**, a potent, nitric oxide (NO)-independent stimulator of soluble guanylyl cyclase (sGC).^[1] Included are the physicochemical properties of **Bay-41-8543**, its mechanism of action, detailed protocols for solubilization in DMSO, and calculation tables for preparing solutions of various concentrations.

Physicochemical Properties

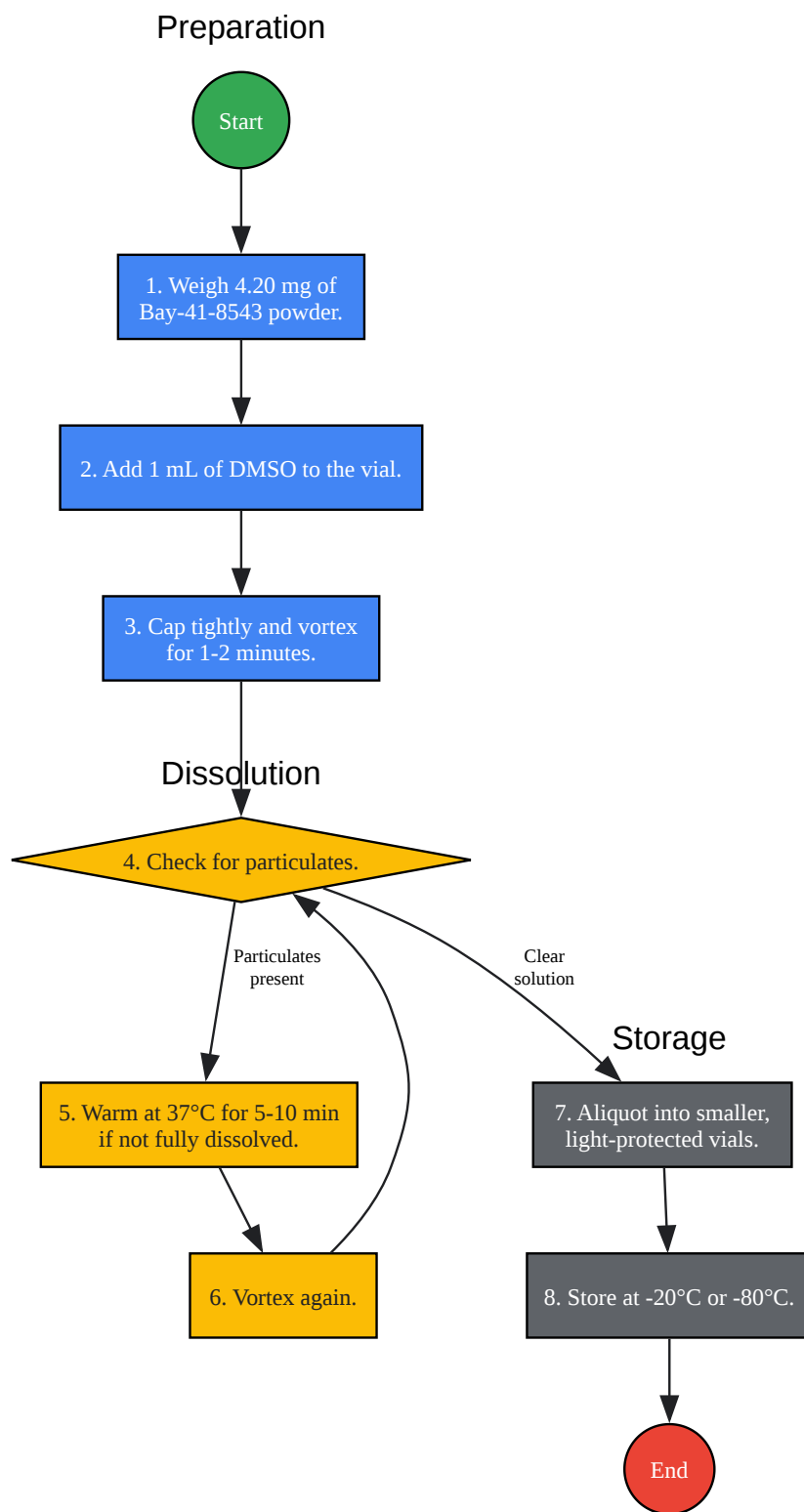
Bay-41-8543 is a small molecule compound widely used in cardiovascular research.^[1] Its key properties are summarized below.

Property	Value	Reference
Molecular Weight	420.44 g/mol	[1][2][3]
Molecular Formula	C ₂₁ H ₂₁ FN ₈ O	[1][2]
CAS Number	256498-66-5	[2][3]
Appearance	White to very dark brown crystalline solid/powder	[4][5]
Purity	≥98% (as determined by HPLC)	[2][4]
Storage (Powder)	Store at -20°C for up to 3 years or at 4°C for up to 2 years	[2][3]

Mechanism of Action

Bay-41-8543 is a direct, heme-dependent stimulator of soluble guanylyl cyclase (sGC), the primary intracellular receptor for nitric oxide (NO).[5][6] Unlike physiological activation by NO, **Bay-41-8543** stimulates sGC independently of NO, although it acts synergistically with NO to enhance enzyme activity.[5][7] Activation of sGC catalyzes the conversion of guanosine triphosphate (GTP) to the second messenger cyclic guanosine monophosphate (cGMP).[5][8] Elevated cGMP levels lead to the activation of downstream effectors such as protein kinase G (PKG), resulting in various physiological responses, including smooth muscle relaxation (vasodilation) and inhibition of platelet aggregation.[7][8]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. rndsystems.com [rndsystems.com]
- 3. abmole.com [abmole.com]
- 4. BAY 41-8543 = 98 HPLC 256498-66-5 [sigmaaldrich.com]
- 5. caymanchem.com [caymanchem.com]
- 6. apexbt.com [apexbt.com]
- 7. Pharmacological actions of a novel NO-independent guanylyl cyclase stimulator, BAY 41-8543: in vitro studies - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Bay-41-8543 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667815#preparing-bay-41-8543-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com